

Navigating CA4P-Associated Cardiovascular Events: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Combretastatin A-4 phosphate

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Welcome to the technical support center for researchers utilizing Combretastatin A4-Phosphate (CA4P) in preclinical and translational studies. As a potent vascular-disrupting agent (VDA), CA4P holds significant promise in oncology research. However, its profound effects on the tumor vasculature can also lead to systemic cardiovascular side effects. This guide is designed to provide you, our fellow researchers, with in-depth, field-proven insights to anticipate, manage, and mitigate these effects, ensuring the integrity and success of your experiments.

Our approach is rooted in a deep understanding of the underlying mechanisms of CA4P's action and its physiological consequences. We will delve into the causality behind experimental choices, offering not just protocols, but a framework for troubleshooting and adapting to the dynamic nature of in-vivo research.

Part 1: Frequently Asked Questions (FAQs)

This section addresses common questions researchers have about the cardiovascular side effects of CA4P.

1. What are the primary cardiovascular side effects observed with CA4P in preclinical models?

The most consistently reported cardiovascular side effect of CA4P in preclinical models is a transient but significant increase in blood pressure (hypertension).[1][2] This hypertensive event typically occurs within 30 to 60 minutes after administration, peaks at around 2 hours, and returns to baseline within 3 to 4 hours.[1] Other, less frequent, cardiovascular events include tachycardia, bradycardia, and QTc prolongation.[1][3] In some cases, particularly at higher doses or in models with pre-existing cardiovascular compromise, myocardial ischemia and necrosis have been observed.[2][3]

2. What is the underlying mechanism of CA4P-induced hypertension?

CA4P, a prodrug of combretastatin A4 (CA4), acts as a tubulin-binding agent, leading to the depolymerization of microtubules in endothelial cells.[1] This disruption of the endothelial cytoskeleton is particularly pronounced in the immature and rapidly proliferating vasculature of tumors. The proposed mechanism for the hypertensive response is a compensatory reaction to an increase in peripheral vascular resistance.[1] This is thought to be caused by:

- **Endothelial Cell Shape Change:** Disruption of the microtubule network causes endothelial cells to change shape and retract, leading to increased vascular permeability and resistance to blood flow.
- **Vasoconstriction:** CA4P may also induce active vasoconstriction of arterioles supplying the tumor and other tissues.

3. Are the cardiovascular side effects of CA4P dose-dependent?

Yes, the cardiovascular effects of CA4P are dose-dependent.[4] Higher doses are associated with a more pronounced increase in blood pressure and a greater risk of other cardiovascular adverse events, including myocardial injury.[2] It is crucial to perform dose-escalation studies in your specific animal model to determine the maximum tolerated dose (MTD) and the therapeutic window.

4. Can pre-existing cardiovascular conditions in animal models exacerbate CA4P's side effects?

Absolutely. Preclinical studies have shown that animal models with pre-existing hypertension experience an exaggerated hypertensive response to CA4P, which is associated with an

increased risk of myocardial damage, as indicated by elevated cardiac troponin I levels.^[2] Therefore, careful selection and characterization of animal models are critical.

5. How can I monitor for these cardiovascular side effects in my animal models?

A multi-pronged approach to cardiovascular monitoring is recommended:

- **Blood Pressure:** Continuous monitoring using telemetry is the gold standard. Non-invasive tail-cuff methods can also be used for frequent measurements.^{[5][6]}
- **Electrocardiogram (ECG):** Telemetry or periodic ECG recordings can detect changes in heart rate, rhythm, and intervals such as the QTc interval.
- **Echocardiography:** High-frequency ultrasound (echocardiography) is a powerful non-invasive tool to assess cardiac function, including ejection fraction, cardiac output, and myocardial strain.^[7]
- **Cardiac Biomarkers:** Serum levels of cardiac troponin I (cTnI) and T (cTnT), as well as natriuretic peptides like NT-proBNP, can serve as sensitive indicators of myocardial injury.^[7]
^[8]

Part 2: Troubleshooting Guide

This section provides practical solutions to specific problems you might encounter during your experiments with CA4P.

Problem	Potential Cause(s)	Troubleshooting Steps & Explanations
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Unexpected Animal Morbidity or Mortality	- Severe, acute hypertensive crisis leading to cardiac failure or stroke.- Anesthetic complications potentiated by CA4P's cardiovascular effects.- Off-target toxicity at the administered dose.	1. Immediate Action: If an animal shows signs of severe distress (e.g., seizures, paralysis, respiratory distress), euthanize it immediately to prevent suffering.2. Review Dosing: Re-evaluate your dose. It may be too high for your specific animal strain or model. Consider a dose de-escalation study.3. Assess Anesthesia Protocol: Be aware of potential interactions. Ketamine, for instance, can also increase blood pressure and heart rate, potentially exacerbating CA4P's effects. [9][10][11][12][13] Isoflurane may be a more suitable alternative, but its vasodilatory effects could interact with CA4P's hypertensive response.[1] Consider a lighter plane of anesthesia if possible.4. Perform Necropsy: Conduct a thorough necropsy with a focus on the cardiovascular system. Collect heart, aorta, and other major organs for histopathological analysis to identify signs of myocardial necrosis, hemorrhage, or other pathologies.[3][14][15][16][17][18][19][20][21][22]
Severe, Uncontrolled Hypertension Post-CA4P	- Dose is too high.- Animal model is particularly sensitive.-	1. Pharmacological Intervention (for acute, severe

Administration	Inadequate pre-treatment or mitigation strategy.	cases): In a well-monitored setting, administration of a rapid-acting vasodilator like nitroglycerin can be considered to manage an acute hypertensive crisis. However, this should be done with extreme caution and under veterinary guidance. ² . Prophylactic Mitigation: For subsequent experiments, implement a pre-treatment strategy. Pre-administration of a calcium channel blocker, such as diltiazem, has been shown to effectively block CA4P-induced hypertension and associated cardiac damage in preclinical models. [2][23] 3. Dose Adjustment: Reduce the CA4P dose in subsequent experiments.
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Inconsistent or Non-reproducible Cardiovascular Responses	- Variability in drug formulation and administration. - Inconsistent animal handling and stress levels. - Inaccurate or inconsistent monitoring techniques.	1. Standardize Formulation: Ensure your CA4P formulation is consistent. Use a validated protocol for solubilization and sterile filtration. Prepare fresh solutions for each experiment. 2. Refine Administration Technique: Intravenous administration should be performed at a consistent rate to avoid bolus effects that could exacerbate cardiovascular responses. 3. Acclimatize Animals: Properly acclimatize animals to
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handling, restraint (if applicable for non-invasive monitoring), and the experimental environment to minimize stress-induced cardiovascular changes.⁴.
Calibrate and Validate Monitoring Equipment:
Regularly calibrate your blood pressure monitoring systems, ECG machines, and ultrasound equipment. Ensure consistent placement of sensors and transducers.

Difficulty in Obtaining Clear Echocardiographic Images

- Improper animal preparation.-
Incorrect transducer selection or positioning.- Suboptimal imaging settings.

1. Animal Preparation:
Anesthetize the animal to prevent movement.^[24] Use appropriate acoustic coupling gel and ensure the animal's chest is properly shaved.².
Transducer and Positioning:
Use a high-frequency transducer appropriate for the size of your animal model. Follow a standardized protocol for obtaining the different cardiac views (e.g., parasternal long-axis, short-axis).^{[25][26][27]}
3. Optimize Settings:
Adjust the gain, depth, and focus of the ultrasound machine to obtain the clearest images. Utilize M-mode and Doppler imaging for functional assessments.

Elevated Cardiac Biomarkers Without Obvious Functional

- Subclinical myocardial injury.-
Transient, reversible damage.-

1. Correlate with Histopathology: At the end of

Changes

Assay variability or non-specificity.

the study, perform a detailed histopathological examination of the heart tissue to look for evidence of micro-necrosis or other subtle damage that may not be apparent on echocardiography.^[3] 2. Time-Course Analysis: Measure cardiac biomarkers at multiple time points post-CA4P administration to assess the kinetics of their release and clearance.^{3.} Use a Multi-Biomarker Panel: Consider measuring a panel of cardiac biomarkers (e.g., cTnI, cTnT, NT-proBNP, FABP3) to increase the specificity and sensitivity of your assessment.^[8]

Part 3: Experimental Protocols & Methodologies

To ensure the reproducibility and rigor of your research, we provide the following detailed protocols as a starting point. These should be adapted and optimized for your specific experimental setup and animal model.

Protocol 1: In-Vivo Cardiovascular Monitoring in a Rodent Model

Objective: To continuously monitor blood pressure and ECG in a conscious rodent following CA4P administration.

Methodology: Radiotelemetry

- Surgical Implantation:

- Anesthetize the rodent using a suitable anesthetic (e.g., isoflurane).
- Surgically implant a telemetry transmitter (e.g., DSI PhysioTel™) with the blood pressure catheter inserted into the abdominal aorta or femoral artery and ECG leads placed in a lead II configuration.
- Allow for a post-operative recovery period of at least 7 days to ensure the animal has returned to its normal physiological state.
- Baseline Recording:
 - Record baseline blood pressure and ECG data for at least 24 hours prior to CA4P administration to establish a stable baseline.
- CA4P Administration:
 - Administer CA4P intravenously at the desired dose and a controlled rate.
- Post-Administration Monitoring:
 - Continuously record blood pressure and ECG for at least 24 hours post-administration.
- Data Analysis:
 - Analyze the data for changes in systolic, diastolic, and mean arterial pressure, as well as heart rate and ECG intervals (PR, QRS, QT, and QTc).

Protocol 2: Assessment of Cardiac Function using Echocardiography

Objective: To non-invasively assess cardiac structure and function in a rodent model treated with CA4P.

Methodology:

- Animal Preparation:
 - Anesthetize the animal with isoflurane (1.5-2%) to prevent movement.[\[24\]](#)

- Place the animal in a supine position on a heated platform to maintain body temperature.
- Apply eye lubricant.
- Secure the paws to ECG leads on the platform.[\[24\]](#)
- Remove chest fur using a depilatory cream or shaving.
- Apply pre-warmed ultrasound gel to the chest.
- Image Acquisition:
 - Use a high-frequency ultrasound system (e.g., Vevo 2100) with an appropriate transducer for the animal's size.
 - Obtain standard cardiac views, including the parasternal long-axis (PSLAX), parasternal short-axis (SAX), and apical four-chamber views.[\[25\]](#)
- Functional Assessment:
 - M-Mode: From the SAX view, acquire M-mode images to measure left ventricular internal dimensions at end-diastole (LVIDd) and end-systole (LVIDs), as well as wall thickness. Calculate ejection fraction (EF) and fractional shortening (FS).
 - Doppler Imaging: From the apical four-chamber view, use pulsed-wave Doppler to assess mitral inflow patterns (E/A ratio) for diastolic function.
 - Speckle-Tracking Echocardiography (if available): This advanced technique can detect subtle changes in myocardial deformation (strain) that may precede changes in ejection fraction.[\[7\]](#)
- Data Analysis:
 - Compare post-treatment measurements to baseline values to assess changes in cardiac function.

Protocol 3: Cardiac Biomarker Analysis

Objective: To quantify serum levels of cardiac troponins as an indicator of myocardial injury.

Methodology:

- Blood Collection:
 - Collect blood samples at baseline and at various time points post-CA4P administration (e.g., 4, 8, 24, and 72 hours).
 - Collect blood via a suitable method (e.g., tail vein, saphenous vein, or terminal cardiac puncture).
- Serum Preparation:
 - Allow the blood to clot at room temperature for 30 minutes.
 - Centrifuge at 2000 x g for 10 minutes at 4°C.
 - Collect the serum supernatant and store at -80°C until analysis.
- Biomarker Quantification:
 - Use a commercially available, validated ELISA or multiplex immunoassay kit specific for rat or mouse cardiac troponin I (cTnI) or T (cTnT).[\[8\]](#)
 - Follow the manufacturer's instructions for the assay protocol.
- Data Analysis:
 - Calculate the concentration of the biomarker in each sample based on the standard curve.
 - Compare post-treatment levels to baseline to determine the extent of myocardial injury.

Protocol 4: Histopathological Evaluation of Cardiac Tissue

Objective: To assess for morphological evidence of CA4P-induced cardiotoxicity.

Methodology:

- Tissue Collection:
 - At the study endpoint, euthanize the animal.
 - Perform a necropsy and carefully excise the heart.
 - Rinse the heart with cold phosphate-buffered saline (PBS) to remove excess blood.
- Fixation:
 - Fix the heart in 10% neutral buffered formalin for at least 24 hours. The volume of formalin should be at least 10 times the volume of the tissue.[\[16\]](#)
- Tissue Processing and Sectioning:
 - After fixation, the heart can be sectioned transversely or longitudinally.
 - Process the tissue through graded alcohols and xylene, and embed in paraffin.
 - Cut 4-5 μm thick sections using a microtome.
- Staining:
 - Stain sections with Hematoxylin and Eosin (H&E) for general morphological assessment.
 - Consider special stains, such as Masson's trichrome, to assess for fibrosis.
- Microscopic Examination:
 - Examine the sections under a light microscope.
 - Look for signs of cardiotoxicity, including:
 - Myocardial necrosis (coagulative necrosis)[\[3\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)
 - Inflammatory cell infiltration[\[3\]](#)

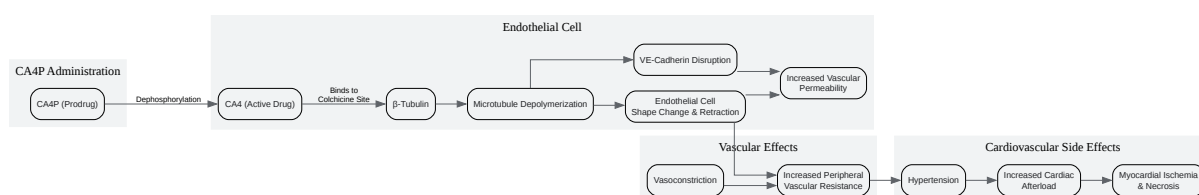
- Myofiber degeneration and vacuolization[3]
- Interstitial edema[3]
- Fibrosis (in chronic studies)

Part 4: Mechanistic Insights & Visualizations

Understanding the molecular pathways affected by CA4P is key to developing rational mitigation strategies.

CA4P's Mechanism of Vascular Disruption and Proposed Pathway to Cardiotoxicity

CA4P's primary mechanism involves the depolymerization of tubulin in endothelial cells, leading to a cascade of events that disrupt the tumor vasculature. This same mechanism, however, can have off-target effects on the systemic vasculature, leading to the observed cardiovascular side effects.

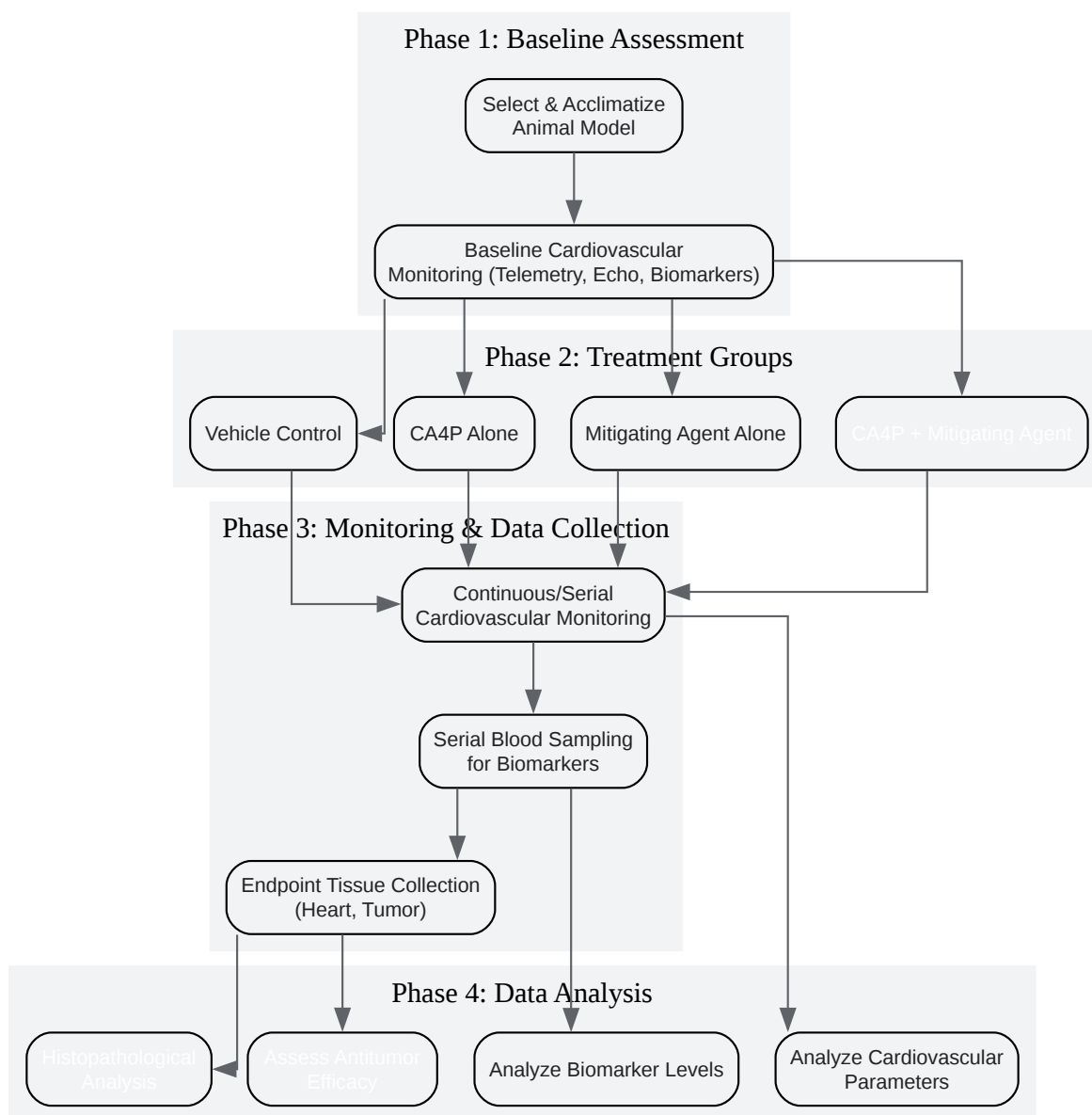


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Caption: CA4P's mechanism of action leading to cardiovascular side effects.

Experimental Workflow for Mitigating CA4P Cardiotoxicity

A systematic approach is essential when testing potential cardioprotective agents in combination with CA4P.



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Caption: A typical experimental workflow for evaluating a cardioprotective agent with CA4P.

References

- Histopathological and functional changes in a single-dose model of combretastatin A4 disodium phosphate-induced myocardial damage in rats. Journal of Toxicologic Pathology. [\[Link\]](#)
- Imaging Guide Guide to Small Animal Echocardiography using the Vevo 2100 Imaging System. VisualSonics.
- Cardiac Safety Biomarkers for Toxicity Testing. Biomedica. [\[Link\]](#)
- Evaluation of Cardiac Toxicity Biomarkers in Rats from Different Laboratories. Toxicological Sciences. [\[Link\]](#)
- Pharmacological inhibition of the hypertensive response to **combretastatin A-4 phosphate** in rats. Vascular Pharmacology. [\[Link\]](#)
- Guide to Small Animal Basic Echocardiography using the Vevo Ultrasound Systems. FUJIFILM VisualSonics. [\[Link\]](#)
- Clinical trial experience with CA4P anticancer therapy: focus on efficacy, cardiovascular adverse events, and hypertension management. Cancer Management and Research. [\[Link\]](#)
- Exaggerated Hypertensive Response to **Combretastatin A-4 Phosphate** in Hypertensive Rats: Effective Pharmacological Inhibition by Diltiazem. Journal of Cardiovascular Pharmacology. [\[Link\]](#)
- How to perform basic echocardiographic measurements - LA:Ao. YouTube. [\[Link\]](#)
- Dissection Techniques and Histological Sampling of the Heart in Large Animal Models for Cardiovascular Diseases. JoVE. [\[Link\]](#)
- Echocardiography Protocol Walkthrough for Scanning Dogs. Animal Ultrasound Association. [\[Link\]](#)
- Measuring Blood Pressure Using a Noninvasive Tail Cuff Method in Mice. Methods in Molecular Biology. [\[Link\]](#)

- Non-invasive blood pressure measurement in mice. Methods in Molecular Biology. [\[Link\]](#)
- The Determination of Cardiac Toxicity Biomarkers in Rat Serum. BioAgilytix. [\[Link\]](#)
- Assessment of Cardiotoxicity after a Single Dose of Combretastatin A4-Phosphate in Dogs Using Two-Dimensional Speckle-Tracking Echocardiography. Animals (Basel). [\[Link\]](#)
- CA4P-induced tubulin depolymerisation as well as VE-cadherin redistribution is prevented by S1P. ResearchGate. [\[Link\]](#)
- Pharmacological inhibition of the hypertensive response to **combretastatin A-4 phosphate** in rats. ResearchGate. [\[Link\]](#)
- Evaluation of Cardiac Toxicity Biomarkers in Rats from Different Laboratories. ResearchGate. [\[Link\]](#)
- Basic Echocardiography. Vermont Veterinary Medical Association. [\[Link\]](#)
- Diagnostic Necropsy and Selected Tissue and Sample Collection in Rats and Mice. JoVE. [\[Link\]](#)
- The effect of anti-hypertensive agents on CA4P-induced hypertension. ResearchGate. [\[Link\]](#)
- Guidance on Sample Collection, Submission, Shipping. University of Georgia College of Veterinary Medicine. [\[Link\]](#)
- Dissection Techniques and Histological Sampling of the Heart in Large Animal Models for Cardiovascular Diseases. JoVE. [\[Link\]](#)
- Method of collection of cardiac samples in cadavers submitted to clinical necropsy. ResearchGate. [\[Link\]](#)
- Assessment of Cardiotoxicity after a Single Dose of Combretastatin A4-Phosphate in Dogs Using Two-Dimensional Speckle-Tracking Echocardiography. PubMed. [\[Link\]](#)
- Cardiovascular effects of ketamine anesthesia. PG Blazer. [\[Link\]](#)

- Calcioprotein Particles Induce Endothelial Dysfunction by Impairing Endothelial Nitric Oxide Metabolism. Hypertension. [\[Link\]](#)
- What are the cardiovascular effects of Ketamine?. Elsevier ClinicalKeyAI. [\[Link\]](#)
- Cardiovascular safety profile of combretastatin a4 phosphate in a single-dose phase I study in patients with advanced cancer. Clinical Cancer Research. [\[Link\]](#)
- Cardiovascular effects of anesthetic induction with ketamine. Anesthesia & Analgesia. [\[Link\]](#)
- Ketamine. OpenAnesthesia. [\[Link\]](#)
- CA4P disrupts N-cadherin adherens junctions. ResearchGate. [\[Link\]](#)
- CA4P treatment does not alter the quantity of VE-cadherin expressed on HUVEC cell surfaces. ResearchGate. [\[Link\]](#)
- Calcioprotein Particles Induce Endothelial Dysfunction by Impairing Endothelial Nitric Oxide Metabolism. University of Groningen research portal. [\[Link\]](#)
- The impact of esketamine on cardiac function in patients undergoing anesthesia. Cureus. [\[Link\]](#)
- Differential Regulation of LPS-Mediated VE-Cadherin Disruption in Human Endothelial Cells and the Underlying Signaling Pathways: A Mini Review. International Journal of Molecular Sciences. [\[Link\]](#)
- Non-Invasive Blood Pressure for Mice and Rats. Semantic Scholar. [\[Link\]](#)
- Non invasive blood pressure (NIBP) test. Panlab | Harvard Apparatus. [\[Link\]](#)
- Non-Invasive Blood Pressure for Mice and Rats. ResearchGate. [\[Link\]](#)
- Endothelial barrier dysfunction in systemic inflammation is mediated by soluble VE-cadherin interfering VE-PTP signaling. eLife. [\[Link\]](#)
- (PDF) Clinical trial experience with CA4P anticancer therapy: focus on efficacy, cardiovascular adverse events, and hypertension management. ResearchGate. [\[Link\]](#)

- The role of nitric oxide on endothelial function. Current Vascular Pharmacology. [\[Link\]](#)
- Histopathology of acute myocardial necrosis: effects of immunosuppression therapy. The Journal of Heart Transplantation. [\[Link\]](#)
- Coagulative necrosis of the myocytes with absent nuclei and an interstitial neutrophilic infiltrate (black arrow). ResearchGate. [\[Link\]](#)
- Endothelial nitric oxide synthase activity is inhibited by the plasma membrane calcium ATPase in human endothelial cells. Cardiovascular Research. [\[Link\]](#)
- Histopathology demonstrating myocardial necrosis. ResearchGate. [\[Link\]](#)
- Nitric Oxide and Endothelial Dysfunction. Critical Care Clinics. [\[Link\]](#)
- Catechin Reduces Blood Pressure in Spontaneously Hypertensive Rats through Modulation of Arachidonic Acid Metabolism. Molecules. [\[Link\]](#)
- Cardiovascular System. Duke University Medical School - Pathology. [\[Link\]](#)

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Sources

- 1. Clinical trial experience with CA4P anticancer therapy: focus on efficacy, cardiovascular adverse events, and hypertension management - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 2. Exaggerated hypertensive response to combretastatin A-4 phosphate in hypertensive rats: Effective pharmacological inhibition by diltiazem - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 3. Histopathological and functional changes in a single-dose model of combretastatin A4 disodium phosphate-induced myocardial damage in rats - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]
- 4. Cardiovascular safety profile of combretastatin a4 phosphate in a single-dose phase I study in patients with advanced cancer - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/16111111/)]

- 5. Measuring Blood Pressure Using a Noninvasive Tail Cuff Method in Mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Non-invasive blood pressure measurement in mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Assessment of Cardiotoxicity after a Single Dose of Combretastatin A4-Phosphate in Dogs Using Two-Dimensional Speckle-Tracking Echocardiography - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Evaluation of Cardiac Toxicity Biomarkers in Rats from Different Laboratories - PMC [pmc.ncbi.nlm.nih.gov]
- 9. pgblazer.com [pgblazer.com]
- 10. What are the cardiovascular effects of Ketamine? | ClinicalKeyAI [elsevier.com]
- 11. Cardiovascular effects of anesthetic induction with ketamine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. openanesthesia.org [openanesthesia.org]
- 13. The impact of esketamine on cardiac function in patients undergoing anesthesia [explorationpub.com]
- 14. Dissection Techniques and Histological Sampling of the Heart in Large Animal Models for Cardiovascular Diseases [jove.com]
- 15. Diagnostic Necropsy and Selected Tissue and Sample Collection in Rats and Mice - PMC [pmc.ncbi.nlm.nih.gov]
- 16. vet.uga.edu [vet.uga.edu]
- 17. Video: Dissection Techniques and Histological Sampling of the Heart in Large Animal Models for Cardiovascular Diseases [jove.com]
- 18. researchgate.net [researchgate.net]
- 19. Histopathology of acute myocardial necrosis: effects of immunosuppression therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. researchgate.net [researchgate.net]
- 21. researchgate.net [researchgate.net]
- 22. Duke Pathology - Cardiovascular Pathology [pathology.oit.duke.edu]
- 23. researchgate.net [researchgate.net]
- 24. biotech.cornell.edu [biotech.cornell.edu]
- 25. visualsonics.com [visualsonics.com]
- 26. youtube.com [youtube.com]

- 27. Echocardiography Protocol Walkthrough for Scanning Dogs – Animal Ultrasound Association [animalultrasoundassociation.org]
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